

Application Notes and Protocols for ONO-9780307

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Compound of Interest

Compound Name: ONO-9780307

Cat. No.: B15568995

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the handling, storage, and preparation of solutions of **ONO-9780307**, a specific synthetic LPA1 (lysophosphatidic acid receptor 1) antagonist. The provided information is intended for research use only.

Data Presentation

Solubility

ONO-9780307 exhibits solubility in dimethyl sulfoxide (DMSO). For in vivo studies, a clear solution can be achieved using a combination of DMSO and corn oil.[\[1\]](#)

Solvent	Concentration	Remarks
DMSO	100 mg/mL (191.72 mM)	Ultrasonic assistance may be needed.[1] Use of newly opened, hygroscopic DMSO is recommended as it can significantly impact solubility.[2]
10% DMSO / 90% Corn Oil	≥ 5 mg/mL (9.59 mM)	This protocol yields a clear solution; the saturation point is not specified.[1][2]

Stock Solution Preparation (in DMSO)

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.9172 mL	9.5859 mL	19.1718 mL
5 mM	0.3834 mL	1.9172 mL	3.8344 mL
10 mM	0.1917 mL	0.9586 mL	1.9172 mL

Storage and Stability

Proper storage is crucial to maintain the integrity of **ONO-9780307**.

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	4°C	6 Months	Protect from light.[3]
Solid Powder	-20°C	12 Months	
In Solvent	-80°C	6 Months	Protect from light.[1][2][4]
In Solvent	-20°C	1 Month (or 6 months)	Protect from light.[1][2][3][4]

Note: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions before storage.[\[2\]](#)[\[4\]](#)

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ONO-9780307** in DMSO.

Materials:

- **ONO-9780307** solid powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weigh the desired amount of **ONO-9780307** powder in a sterile microcentrifuge tube. For example, for 1 mg of **ONO-9780307** (Molecular Weight: 521.60 g/mol), add 0.1917 mL of DMSO to achieve a 10 mM concentration.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the solution until the solid is completely dissolved.
- If dissolution is slow, use an ultrasonic bath to aid the process.
- Once a clear solution is obtained, aliquot into smaller volumes for single-use to avoid repeated freeze-thaw cycles.

- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.^{[1][2][4]}

Preparation of a Working Solution for In Vivo Experiments

This protocol details the preparation of a ≥ 5 mg/mL working solution of **ONO-9780307** in a DMSO/corn oil vehicle.^{[1][2]} It is recommended to prepare this solution fresh on the day of use.^[2]

Materials:

- **ONO-9780307** DMSO stock solution (e.g., 50 mg/mL)
- Sterile corn oil
- Sterile tubes
- Calibrated pipettes

Procedure:

- Prepare a high-concentration stock solution of **ONO-9780307** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution. For example, to prepare 1 mL of a 5 mg/mL working solution, use 100 μ L of a 50 mg/mL DMSO stock.
- Add the corresponding volume of sterile corn oil to achieve the final desired concentration and vehicle ratio. In this example, add 900 μ L of corn oil.
- Mix the solution thoroughly until it is homogeneous and clear. Gentle heating or sonication can be used to aid dissolution if precipitation or phase separation occurs.^[2]
- The final solution will contain 10% DMSO and 90% corn oil.

Sterile Filtration of **ONO-9780307** Solutions (General Guidance)

Disclaimer: No specific protocol for the sterile filtration of **ONO-9780307** has been found in the provided search results. The following is a general procedure based on standard laboratory practices for sterile filtering DMSO-based solutions. The compatibility of **ONO-9780307** with different filter membranes has not been reported. It is crucial to perform a filter compatibility and compound recovery study before proceeding with critical experiments.

Materials:

- **ONO-9780307** solution in DMSO
- Sterile syringe
- Sterile syringe filter (e.g., 0.22 μm pore size). The choice of membrane material is critical. Polytetrafluoroethylene (PTFE) is generally compatible with DMSO. Polyvinylidene fluoride (PVDF) can also be an option, but compatibility should be verified.
- Sterile collection tube

Procedure:

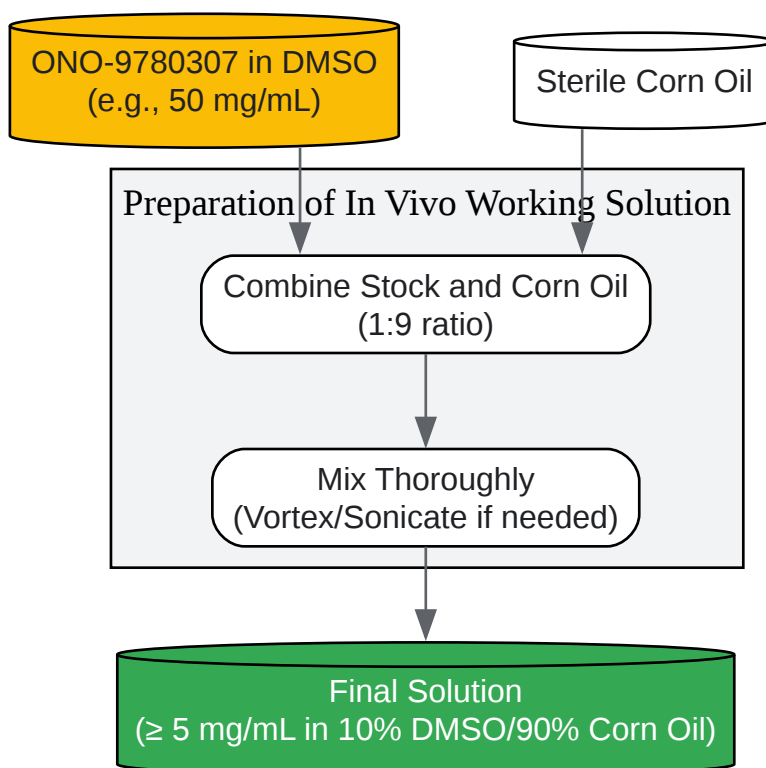
- Draw the prepared **ONO-9780307** DMSO solution into a sterile syringe.
- Aseptically attach a sterile syringe filter to the syringe tip.
- Carefully push the plunger of the syringe to pass the solution through the filter into a sterile collection tube.
- Apply slow and steady pressure to avoid damaging the filter membrane.
- Once filtration is complete, cap the sterile collection tube.
- The filtered, sterile solution is now ready for use in cell culture or other applications requiring sterility.

Visualizations



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Caption: Workflow for the preparation and sterile filtration of an **ONO-9780307** solution.



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Caption: Preparation of an **ONO-9780307** working solution for in vivo experiments.

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